

# An In-depth Technical Guide to DSPE-PEG5-azide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DSPE-PEG5-azide

Cat. No.: B8106397

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[azido(polyethylene glycol)-5]-azide (**DSPE-PEG5-azide**), a heterobifunctional linker critical in the fields of drug delivery, nanotechnology, and bioconjugation.

## Core Concepts

**DSPE-PEG5-azide** is an amphiphilic molecule composed of three key functional components:

- **DSPE (1,2-distearoyl-sn-glycero-3-phosphoethanolamine):** A phospholipid that acts as a hydrophobic anchor, enabling stable incorporation into lipid bilayers of nanoparticles such as liposomes and micelles.[\[1\]](#)[\[2\]](#)
- **PEG5 (Polyethylene Glycol with 5 repeating units):** A hydrophilic polymer spacer. The PEG linker increases the overall water solubility of the molecule and provides a steric barrier, which can enhance the stability and circulation time of nanoparticles in vivo by reducing clearance by the immune system.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Azide (-N<sub>3</sub>) Group:** A highly reactive terminal group that serves as a chemical handle for covalent modification. The azide group facilitates highly efficient and specific conjugation to molecules containing an alkyne group through "click chemistry".

This unique structure makes **DSPE-PEG5-azide** an invaluable tool for the surface functionalization of lipid-based nanoparticles, enabling the attachment of targeting ligands (e.g., antibodies, peptides), imaging agents, or other bioactive molecules. It is also utilized as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **DSPE-PEG5-azide**.

Property	Value	References
Molecular Formula	C <sub>54</sub> H <sub>105</sub> N <sub>4</sub> O <sub>14</sub> P	
Molecular Weight	1065.4 g/mol	
CAS Number	2112737-73-0	
Purity	≥95% - 98%	
Solubility	Soluble in Dichloromethane (DCM), Chloroform, DMSO, DMF	
Storage Conditions	Store at -20°C in a sealed, desiccated container.	

## Experimental Protocols

A primary application of **DSPE-PEG5-azide** is the preparation of azide-functionalized liposomes for subsequent bioconjugation via click chemistry. The following is a generalized protocol for this process.

### Part 1: Preparation of Azide-Functionalized Liposomes

- Lipid Film Formation:
  - In a round-bottom flask, dissolve the primary lipid (e.g., DSPC), cholesterol, and **DSPE-PEG5-azide** in chloroform. A typical molar ratio might be 5-10 mol% for the **DSPE-PEG5-azide**.

- Remove the organic solvent using a rotary evaporator to form a thin, uniform lipid film on the flask wall.
- Further dry the film under a high vacuum for at least one hour to remove any residual solvent.
- Hydration:
  - Hydrate the lipid film with an appropriate aqueous buffer (e.g., PBS, pH 7.4) by vortexing vigorously. This process forms multilamellar vesicles (MLVs).
- Extrusion:
  - To obtain unilamellar vesicles with a defined size, the MLV suspension is subjected to extrusion.
  - Assemble a liposome extruder with a polycarbonate membrane of the desired pore size (e.g., 100 nm).
  - Pass the MLV suspension through the extruder multiple times (typically 11-21 passes) to produce a solution of unilamellar, azide-functionalized liposomes.

## Part 2: Bioconjugation via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol details the conjugation of an alkyne-containing molecule (e.g., a fluorescent dye, peptide, or small molecule drug) to the surface of the prepared azide-functionalized liposomes.

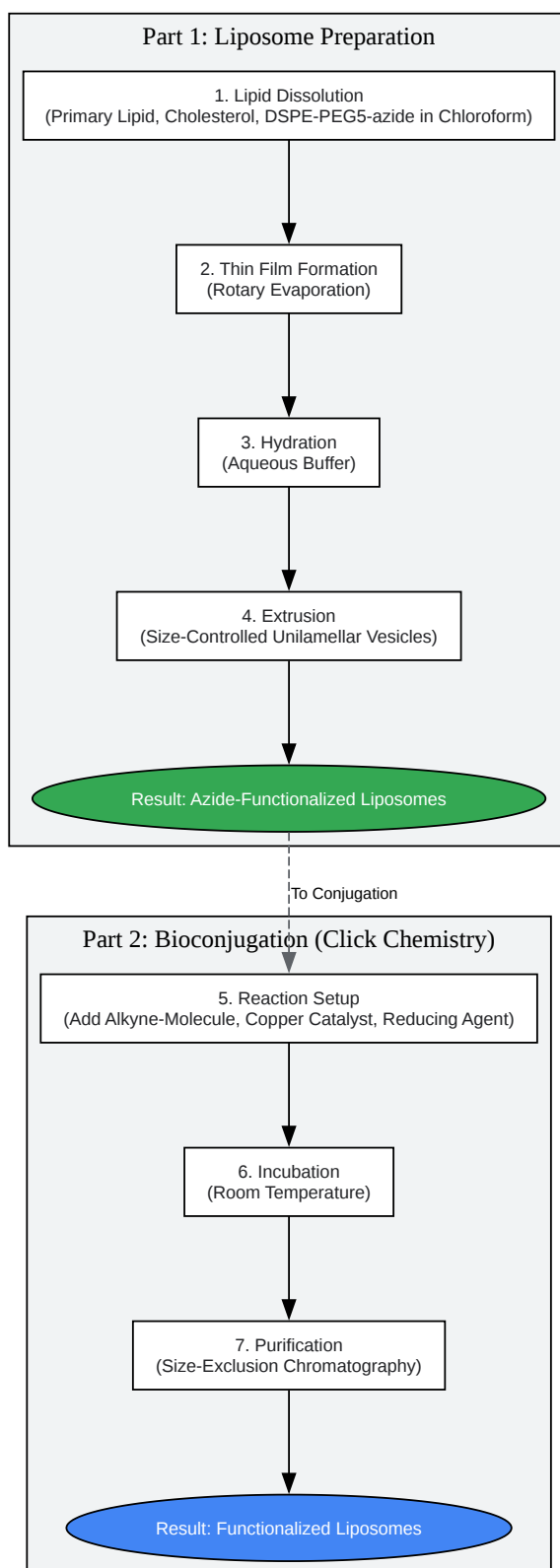
- Reaction Setup:
  - In a suitable reaction vessel, combine the azide-functionalized liposome suspension with the alkyne-containing molecule of interest.
  - Add a copper(I) source (e.g., copper(II) sulfate) and a reducing agent (e.g., sodium ascorbate) to catalyze the reaction. A water-soluble copper-ion chelator, such as bathophenanthroline disulfonate, can also be used to facilitate the reaction in aqueous media.

- Incubation:
  - Incubate the reaction mixture at room temperature for 1-2 hours. If working with light-sensitive compounds, protect the reaction from light.
- Purification:
  - Purify the functionalized liposomes from unreacted small molecules and catalyst components using size-exclusion chromatography (e.g., with a Sephadex G-50 column) equilibrated with a suitable buffer like PBS.

Note: For applications where the cytotoxicity of copper is a concern, a copper-free click chemistry approach, such as Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC), can be employed. This involves using a strained alkyne, such as dibenzocyclooctyne (DBCO), instead of a terminal alkyne, eliminating the need for a copper catalyst.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of preparing functionalized liposomes using **DSPE-PEG5-azide**.



[Click to download full resolution via product page](#)

Workflow for liposome functionalization.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Conjugation of Ligands to the Surface of Preformed Liposomes by Click Chemistry | Springer Nature Experiments [experiments.springernature.com]
- 2. researchgate.net [researchgate.net]
- 3. plueckthun.bioc.uzh.ch [plueckthun.bioc.uzh.ch]
- To cite this document: BenchChem. [An In-depth Technical Guide to DSPE-PEG5-azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8106397#dspe-peg5-azide-molecular-weight-and-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)